

# Personal protective equipment for handling GSK3739936

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## Compound of Interest

Compound Name: GSK3739936

Cat. No.: B8734035

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## Essential Safety and Handling Guide for GSK3739936

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **GSK3739936**. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

## Hazard Identification and Classification

**GSK3739936** is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1]
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.[1]
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long lasting effects.[1]

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **GSK3739936** to minimize exposure risk.

Protection Type	Required Equipment	Specifications
Eye Protection	Safety goggles with side-shields	Must be worn at all times in the laboratory.
Hand Protection	Protective gloves	Chemically resistant gloves should be worn.
Skin and Body Protection	Impervious clothing	A lab coat or other protective clothing that covers the arms.
Respiratory Protection	Suitable respirator	Use in areas with adequate ventilation. A respirator may be required for handling large quantities or in case of spills.

## Handling and Storage Protocols

Proper handling and storage are crucial to maintain the integrity of **GSK3739936** and the safety of laboratory personnel.

### Safe Handling:

- Avoid inhalation of dust or aerosols.[\[1\]](#)
- Prevent contact with eyes and skin.[\[1\]](#)
- Use only in areas with appropriate exhaust ventilation.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash hands and skin thoroughly after handling.[\[1\]](#)

### Storage Conditions:

- Keep container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended storage temperatures: -20°C (as powder) or -80°C (in solvent).[\[1\]](#)

## First Aid Measures

In the event of exposure, immediate action is required.

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. <a href="#">[1]</a> Rinse mouth. <a href="#">[1]</a>
Eye Contact	Remove any contact lenses. <a href="#">[1]</a> Immediately flush eyes with large amounts of water, separating eyelids with fingers. <a href="#">[1]</a> Promptly call a physician. <a href="#">[1]</a>
Skin Contact	Rinse skin thoroughly with large amounts of water. <a href="#">[1]</a> Remove contaminated clothing and shoes. <a href="#">[1]</a> Call a physician. <a href="#">[1]</a>
Inhalation	Immediately relocate to fresh air. <a href="#">[1]</a>

## Spill and Disposal Procedures

Spill Management:

- Collect spillage.[\[1\]](#)
- Avoid release to the environment.[\[1\]](#)

Disposal Plan:

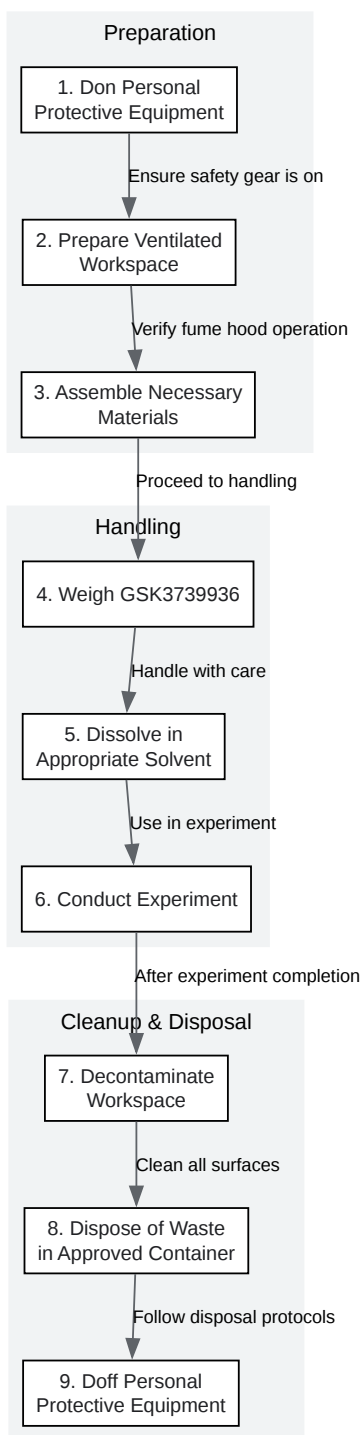
- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)

- Follow all local, state, and federal regulations for hazardous waste disposal.

## Experimental Workflow Diagram

The following diagram outlines the standard procedure for handling **GSK3739936** in a laboratory setting.

## GSK3739936 Handling Workflow



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Caption: Workflow for safe handling of **GSK3739936**.

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## References

- 1. GSK3739936|1803444-21-4|MSDS [dcchemicals.com]
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